

An In-depth Technical Guide to the Physical Properties of Chlorinated Acetones

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Compound of Interest

Compound Name: 1,1,3,3-Tetrachloroacetone

CAS No.: 632-21-3

Cat. No.: B041711

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A Note on Nomenclature: Initial analysis of the request for "**1,1,3,3-tetrachloroacetone**" revealed a significant disparity in available data compared to the closely related and more extensively documented "1,1,3-trichloroacetone." This guide will primarily focus on the comprehensive physical properties of 1,1,3-trichloroacetone, a critical intermediate in various chemical syntheses. A dedicated section will also present the available data for **1,1,3,3-tetrachloroacetone** to ensure a thorough address of the original query. This approach is taken to provide the most robust and scientifically valuable resource for researchers, scientists, and drug development professionals.

Part 1: 1,1,3-Trichloroacetone: A Comprehensive Profile

1,1,3-Trichloroacetone, a halogenated ketone, is a significant compound in organic synthesis, serving as a versatile building block for a range of molecules.^[1] Its utility is underscored by its role as an intermediate in the production of pharmaceuticals, including the anti-anemia drug folic acid, and agrochemicals.^{[2][3]} The reactivity endowed by its three chlorine atoms and ketone functional group allows for its participation in various reactions, such as nucleophilic substitutions and cycloadditions.^{[1][2]}

Core Physical Characteristics

The physical state of 1,1,3-trichloroacetone under standard conditions is a colorless to pale yellow liquid with a pungent odor.[4] Its key physical properties are summarized in the table below, providing a foundational understanding for its handling and application in experimental settings.

Property	Value	Source(s)
CAS Number	921-03-9	[3][5]
Molecular Formula	C ₃ H ₃ Cl ₃ O	[3][4]
Molecular Weight	161.41 g/mol	[3]
Appearance	Colorless to light yellow, clear liquid	[4][6]
Density	1.512 g/mL at 20 °C	[5][7][8][9]
Melting Point	9-11 °C	[5][7][8][9][10][11]
Boiling Point	88-90 °C at 76 mmHg; 172 °C at 760 mmHg	[5][6][7][8][9][10][11]
Flash Point	79.4 - 80 °C	[6][7][10][11]
Refractive Index	n _{20/D} 1.491	[5][10]
Solubility	Limited solubility in water; soluble in organic solvents like chloroform, methanol, ethanol, and acetone.	[2][4][5][12]

Spectroscopic and Analytical Data

Definitive identification and characterization of 1,1,3-trichloroacetone rely on various spectroscopic techniques. Available data includes:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ¹H NMR and ¹³C NMR spectra are available for structural confirmation.[6][13]

- Infrared (IR) Spectroscopy: IR spectra provide information about the functional groups present in the molecule.[14]
- Mass Spectrometry (MS): Mass spectral data aids in determining the molecular weight and fragmentation pattern.[14]

Safety and Handling

From a safety perspective, 1,1,3-trichloroacetone is classified as a hazardous substance. It is toxic if swallowed or inhaled and can cause severe skin burns and eye damage.[15][16] Furthermore, it is very toxic to aquatic life with long-lasting effects.[15]

Precautionary Measures:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection. In case of inadequate ventilation, respiratory protection is necessary.[15]
- Handling: Use only outdoors or in a well-ventilated area. Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash hands thoroughly after handling and do not eat, drink, or smoke when using this product.[15]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[3] It should be stored locked up.[15]

Synthesis and Reactivity

1,1,3-Trichloroacetone is typically synthesized through the chlorination of acetone.[2] Various methods have been developed to improve the yield and purity of the final product, including catalytic chlorination.[17][18]

The presence of three chlorine atoms significantly influences its reactivity, making it a valuable precursor for generating 1,3-dihalo oxyallyl intermediates, which can undergo [4+3] cycloadditions.[5] It is also a key reagent in the synthesis of chlorinated 5-hydroxy-4-methyl-2(5H)-furanones and mucochloric acid.[5]

Part 2: 1,1,3,3-Tetrachloroacetone: An Overview

1,1,3,3-Tetrachloroacetone is a polychlorinated compound recognized as a potent mutagen. [19] While less commonly cited in extensive chemical literature compared to its trichloro-counterpart, it holds significance in specific research contexts.

Known Physical Properties

The available data for **1,1,3,3-tetrachloroacetone** is more limited, with some properties being estimated values.

Property	Value	Source(s)
CAS Number	632-21-3	[19][20]
Molecular Formula	C ₃ H ₂ Cl ₄ O	[19]
Molecular Weight	195.86 g/mol	[19]
Appearance	Oil	[21]
Density	1.9022 (rough estimate)	[21]
Refractive Index	1.4944 (estimate)	[21]
Solubility	Sparingly soluble in chloroform; slightly soluble in ethyl acetate.	[21]
Storage	Hygroscopic, store at -20°C under an inert atmosphere.	[21]

Spectroscopic Data

Spectral data for **1,1,3,3-tetrachloroacetone**, including Mass Spectrometry and Infrared Spectroscopy, are available for its characterization.[22]

Safety and Handling

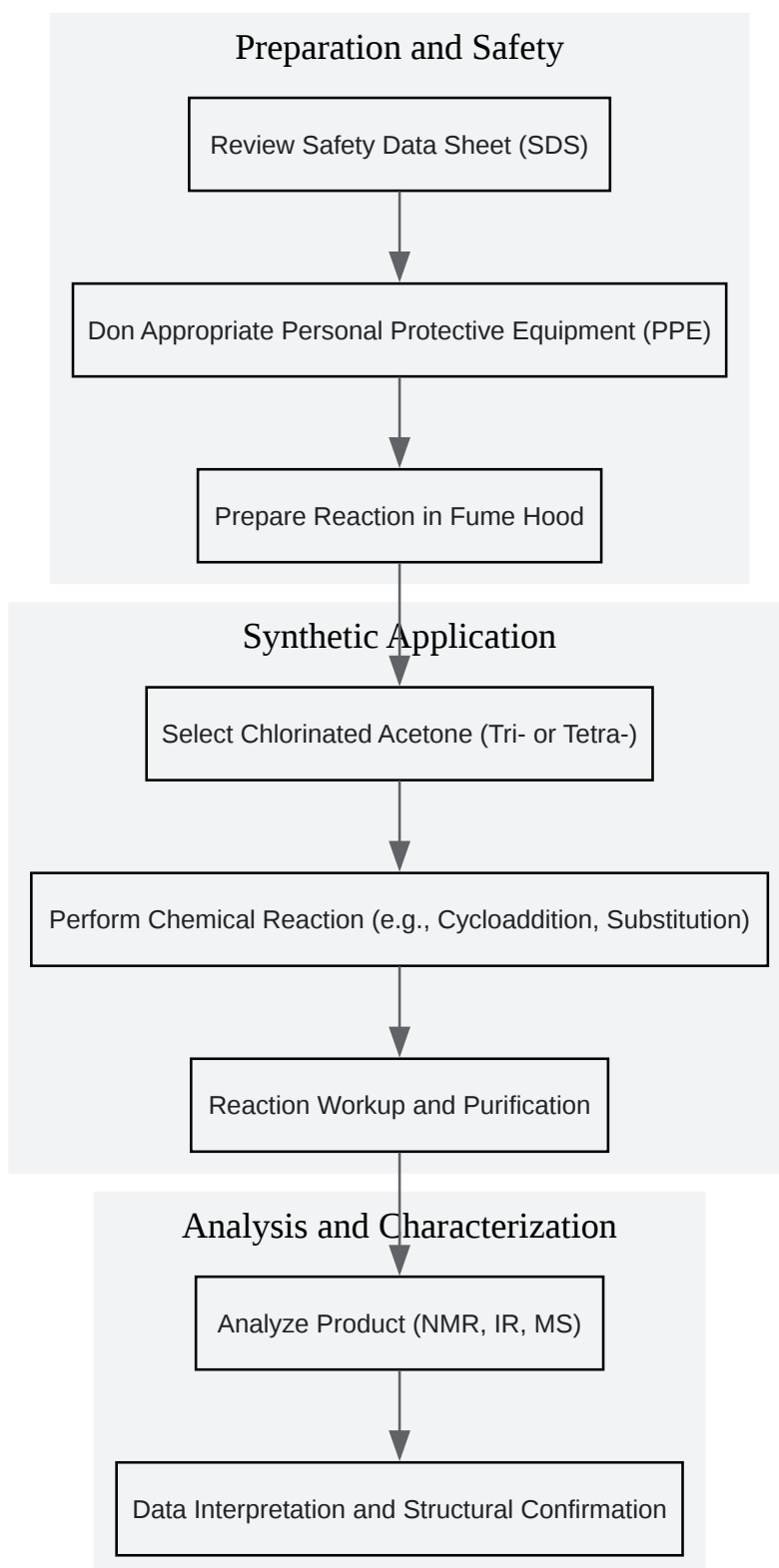
1,1,3,3-Tetrachloroacetone is classified as toxic if swallowed.[21] Due to its hygroscopic nature, storage in a freezer under an inert atmosphere is recommended to maintain its integrity. [21]

Experimental Protocols: A Note on Best Practices

Detailed experimental protocols for the synthesis and handling of these compounds are often proprietary or specific to a particular research setup. However, general best practices for working with chlorinated ketones should always be followed. This includes conducting all work in a certified fume hood, using appropriate personal protective equipment, and having emergency procedures in place. For synthesis, the chlorination of acetone is a common starting point, with various catalysts and reaction conditions being employed to control the degree of chlorination.^{[17][18][23]}

Logical Relationships and Workflow

The selection and use of either 1,1,3-trichloroacetone or **1,1,3,3-tetrachloroacetone** are dictated by the specific synthetic target. The general workflow for utilizing these compounds in a research and development setting is outlined below.



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Caption: General workflow for the safe handling and synthetic application of chlorinated acetones.

Conclusion

This guide provides a detailed overview of the physical properties of 1,1,3-trichloroacetone and the available information for **1,1,3,3-tetrachloroacetone**. A thorough understanding of these properties, coupled with stringent adherence to safety protocols, is paramount for their effective and safe utilization in research and development. The provided data, sourced from various chemical suppliers and databases, offers a solid foundation for scientists and professionals working with these important chemical intermediates.

References

- 1,1,3-Trichloroacetone - Solubility of Things. (n.d.). Retrieved January 12, 2026, from [\[Link\]](#)
- 1,1,3 Trichloroacetone (1,1,3-TCA) | Chlorinated Intermediates | Wacker Chemie AG. (n.d.). Retrieved January 12, 2026, from [\[Link\]](#)
- Method for preparing 1,1,3-trichloroacetone - Eureka | Patsnap. (n.d.). Retrieved January 12, 2026, from [\[Link\]](#)
- 1,1,3-Trichloroacetone CAS 921-03-9 - Home Sunshine Pharma. (n.d.). Retrieved January 12, 2026, from [\[Link\]](#)
- 1,1,3-trichloroacetone ,921-03-9 - Chemcd. (n.d.). Retrieved January 12, 2026, from [\[Link\]](#)
- 1,1,3-Trichloroacetone - CHEMICAL POINT. (n.d.). Retrieved January 12, 2026, from [\[Link\]](#)
- News - High-purity level of 1,1,3-trichloroacetone preparation - MIT-IVY. (n.d.). Retrieved January 12, 2026, from [\[Link\]](#)
- The Versatility of 1,1,3-Trichloroacetone in Organic Synthesis. (n.d.). Retrieved January 12, 2026, from [\[Link\]](#)
- 1,1,3-Trichloroacetone | C3H3Cl3O | CID 13530 - PubChem - NIH. (n.d.). Retrieved January 12, 2026, from [\[Link\]](#)

- 2-Propanone, 1,1,3-trichloro- - the NIST WebBook. (n.d.). Retrieved January 12, 2026, from [\[Link\]](#)
- CN1047853A - 1,1,3-trichloroacetone preparation method - Google Patents. (n.d.).

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Sources

- 1. nbinno.com [nbinno.com]
- 2. [Page loading...](#) [guidechem.com]
- 3. wacker.com [wacker.com]
- 4. [CAS 921-03-9: 1,1,3-Trichloroacetone | CymitQuimica](#) [cymitquimica.com]
- 5. [1,1,3-Trichloroacetone CAS#: 921-03-9](#) [m.chemicalbook.com]
- 6. [1,1,3-Trichloroacetone | 921-03-9 | Tokyo Chemical Industry Co., Ltd.\(APAC\)](#) [tcichemicals.com]
- 7. [1,1,3-TRICHLOROACETONE ,921-03-9 _Chemical Cloud Database](#) [chemcd.com]
- 8. chemicalpoint.eu [chemicalpoint.eu]
- 9. guidechem.com [guidechem.com]
- 10. [1,1,3-Trichloroacetone CAS 921-03-9 Manufacturers, Suppliers, Factory - Home Sunshine Pharma](#) [hsppharma.com]
- 11. parchem.com [parchem.com]
- 12. solubilityofthings.com [solubilityofthings.com]
- 13. [1,1,3-Trichloroacetone\(921-03-9\) 13C NMR](#) [m.chemicalbook.com]
- 14. [2-Propanone, 1,1,3-trichloro-](#) [webbook.nist.gov]
- 15. echemi.com [echemi.com]
- 16. [1,1,3-Trichloroacetone | C3H3Cl3O | CID 13530 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- 17. [News - High-purity level of 1,1,3-trichloroacetone preparation](#) [mit-ivy.com]

- [18. CN1047853A - 1,1,3-trichloroacetone preparation method - Google Patents \[patents.google.com\]](#)
- [19. scbt.com \[scbt.com\]](#)
- [20. 1, 1, 3, 3-Tetrachloroacetone | 632-21-3 \[chemicalbook.com\]](#)
- [21. 1, 1, 3, 3-Tetrachloroacetone | 632-21-3 \[amp.chemicalbook.com\]](#)
- [22. 1, 1, 3, 3-Tetrachloroacetone\(632-21-3\) MS \[m.chemicalbook.com\]](#)
- [23. Method for preparing 1,1,3-trichloroacetone - Eureka | Patsnap \[eureka.patsnap.com\]](#)
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